

Proper Disposal of 3-[(4-Methylphenyl)sulfonyl]propanoic Acid: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

| | |
|----------------|--|
| | 3-[(4- |
| Compound Name: | <i>Methylphenyl)sulfonyl]propanoic</i> |
| | acid |
| Cat. No.: | B159314 |

[Get Quote](#)

For Immediate Release

This guide provides essential safety and logistical information for the proper disposal of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** (CAS No. 10154-76-4), ensuring the safety of laboratory personnel and compliance with environmental regulations. This document is intended for researchers, scientists, and drug development professionals.

The disposal of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** must be handled with care, treating the substance as hazardous chemical waste. Adherence to local, state, and federal regulations is mandatory. The primary disposal route is through an approved hazardous waste disposal plant.

Chemical and Safety Data

A summary of key quantitative and safety information for **3-[(4-Methylphenyl)sulfonyl]propanoic acid** is provided below. This data is compiled from available information on the specified compound and structurally similar chemicals.

| Property | Value | Source |
|------------------------|--|---|
| Chemical Name | 3-[(4-Methylphenyl)sulfonyl]propanoic acid | - |
| Synonym | 3-(p-tolylsulfonyl)propanoic acid | - |
| CAS Number | 10154-76-4 | [1] |
| Molecular Formula | C ₁₀ H ₁₂ O ₄ S | [1] |
| Molecular Weight | 228.26 g/mol | [1] |
| Physical State | Solid | Assumed |
| Known Hazards | Causes skin irritation, serious eye irritation, and may cause respiratory irritation (based on similar compounds). | [2] [3] |
| Incompatible Materials | Strong oxidizing agents. | [2] |
| Primary Disposal Route | Approved hazardous waste disposal plant. | [2] [3] |

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the mandatory steps for the safe disposal of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** from a laboratory setting.

1.0 Personal Protective Equipment (PPE)

1.1 Minimum PPE: Before handling the chemical, all personnel must wear a standard laboratory coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.[\[3\]](#) 1.2 Enhanced PPE: If there is a risk of generating dust or aerosols, a face shield and respiratory protection should be used. Work should be conducted in a certified chemical fume hood.

2.0 Waste Collection and Storage

2.1 Container: Collect waste **3-[(4-Methylphenyl)sulfonyl]propanoic acid** in its original container or a designated, properly sealed, and compatible hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. 2.2 Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**3-[(4-Methylphenyl)sulfonyl]propanoic acid**," the CAS number "10403-51-7," and an indication of the associated hazards (e.g., "Irritant"). 2.3 Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area. Ensure it is stored away from incompatible materials, such as strong oxidizing agents.[\[2\]](#)

3.0 Spill and Contamination Management

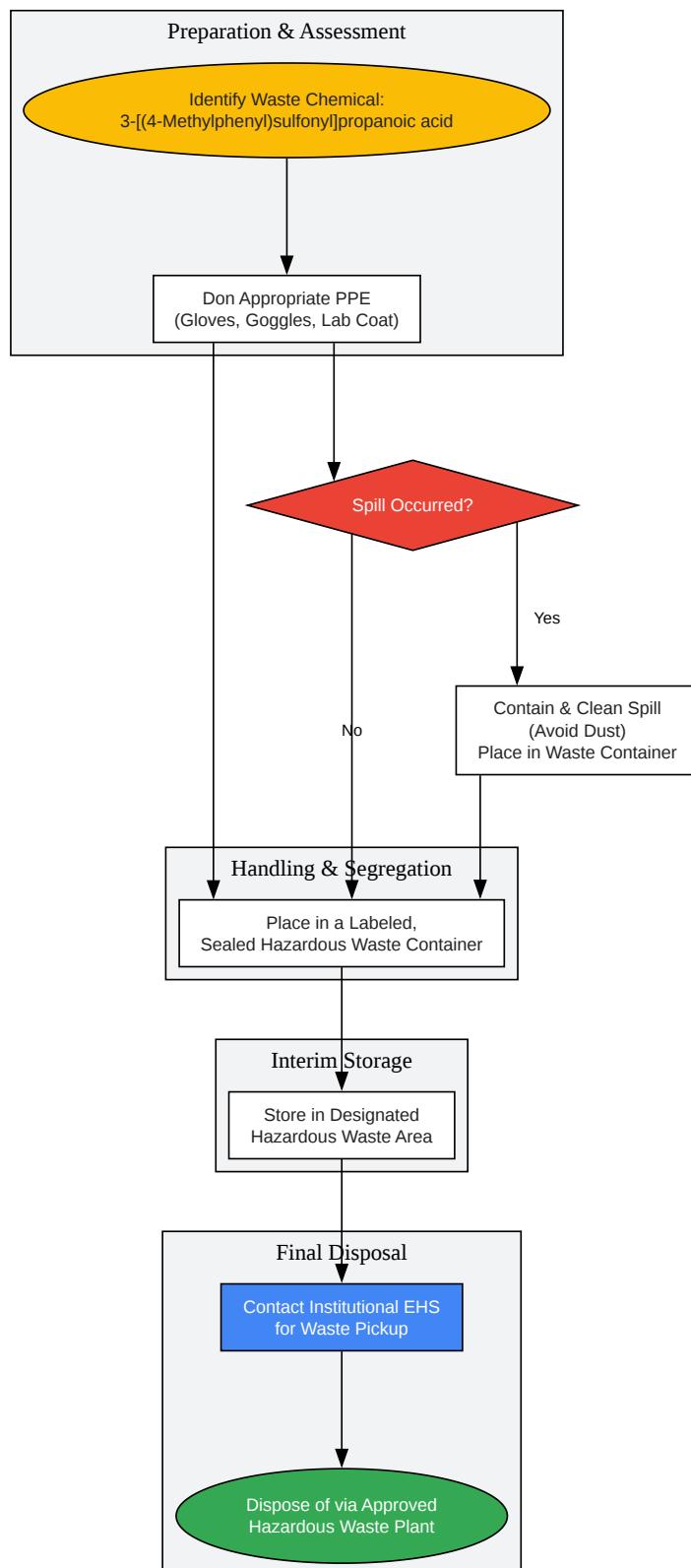
3.1 Small Spills: For minor spills, carefully sweep up the solid material, avoiding dust generation.[\[2\]](#) Place the swept material and any contaminated cleaning materials (e.g., paper towels) into the designated hazardous waste container. 3.2 Large Spills: In the event of a large spill, evacuate the immediate area and notify your institution's EHS department or emergency response team. 3.3 Decontamination: Decontaminate the spill area with soap and water. Wash hands thoroughly after handling.[\[3\]](#) Contaminated clothing should be removed and laundered before reuse.[\[3\]](#)

4.0 Final Disposal

4.1 Consult Regulations: Disposal must be carried out in strict accordance with all local, state, and federal environmental regulations.[\[3\]](#) 4.2 Professional Disposal: Arrange for the collection of the hazardous waste container by a licensed and approved waste disposal contractor. Do not attempt to dispose of this chemical down the drain or in regular solid waste.[\[3\]](#)

Disposal Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **3-[(4-Methylphenyl)sulfonyl]propanoic acid**.

[Click to download full resolution via product page](#)

Caption: Disposal workflow for **3-[(4-Methylphenyl)sulfonyl]propanoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. fishersci.com [fishersci.com]
- 3. aksci.com [aksci.com]
- To cite this document: BenchChem. [Proper Disposal of 3-[(4-Methylphenyl)sulfonyl]propanoic Acid: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b159314#3-4-methylphenyl-sulfonyl-propanoic-acid-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

